

Application Notes and Protocols: Preparation of AZD 2066 Hydrate Stock Solution

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Compound of Interest

Compound Name: AZD 2066 hydrate

Cat. No.: B11933005

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Abstract

This document provides a comprehensive guide for the preparation of a stock solution of **AZD 2066 hydrate**, a selective antagonist of the metabotropic glutamate receptor 5 (mGluR5). **AZD 2066 hydrate** is a valuable tool in neuroscience research, particularly in studies related to neuropathic pain, major depressive disorder, and gastroesophageal reflux disease.^[1] The protocols outlined below ensure accurate and reproducible preparation of **AZD 2066 hydrate** for in vitro and in vivo experiments.

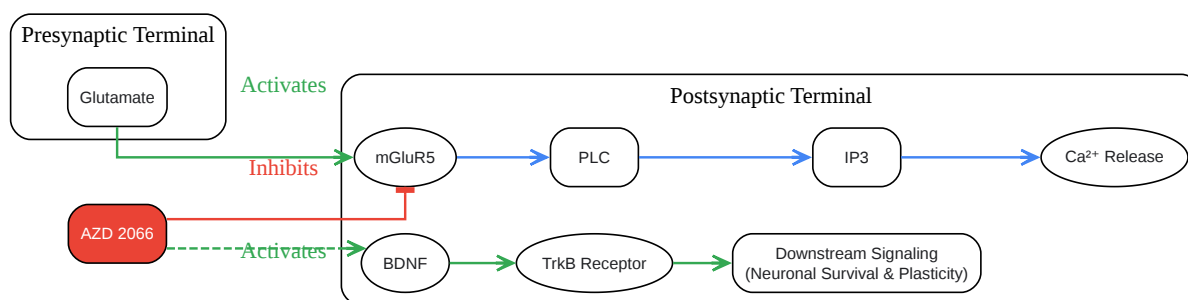
Chemical and Physical Properties

AZD 2066 hydrate is an off-white to light yellow solid powder.^[2] A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₉ H ₁₆ ClN ₅ O ₂ ·1/4H ₂ O	^[3] ^[4]
Molecular Weight	386.33 g/mol	^[3] ^[4]
Appearance	Off-white to light yellow solid	^[2]

Mechanism of Action and Signaling Pathway

AZD 2066 is a selective, orally active, and brain-penetrant antagonist of the metabotropic glutamate receptor 5 (mGluR5).[1][3][4] By inhibiting mGluR5, AZD 2066 modulates glutamatergic neurotransmission. Additionally, it has been shown to activate the Brain-Derived Neurotrophic Factor (BDNF)/tropomyosin receptor kinase B (trkB) signaling pathway, which is crucial for neuronal survival and plasticity.[1]



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Figure 1: Simplified signaling pathway of AZD 2066.

Experimental Protocols

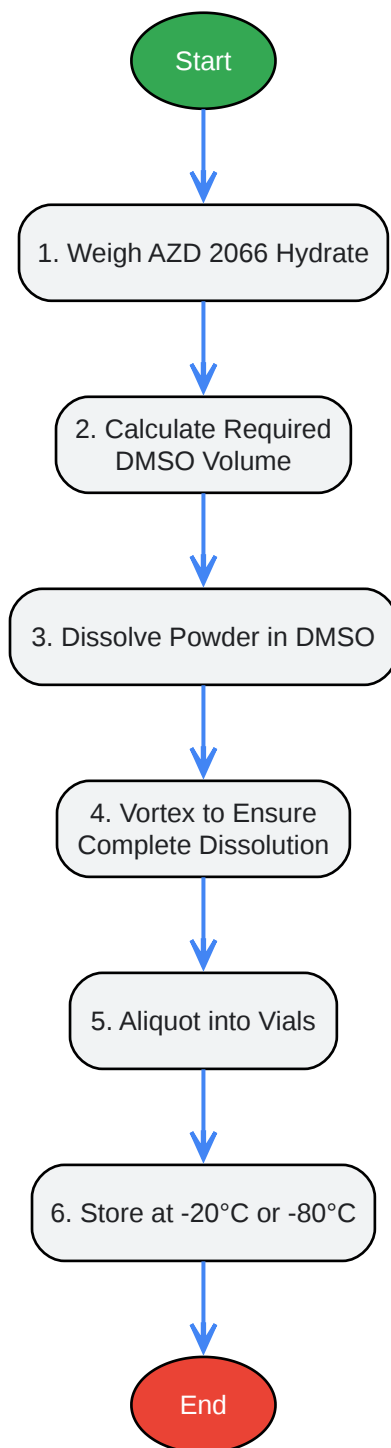
Materials and Equipment

- **AZD 2066 hydrate** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- 0.22 µm syringe filter (optional, for sterilization)

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common concentration for in vitro studies. Adjustments can be made based on experimental requirements.

Workflow for Stock Solution Preparation



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